

# Dehydroevodiamine: A Technical Guide to its Chemical Structure and Synthesis

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## Compound of Interest

Compound Name: Dehydroevodiamine

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## Abstract

**Dehydroevodiamine** (DHED), a quinazoline alkaloid isolated from the unripe fruit of *Evodia rutaecarpa*, has garnered significant attention within the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth exploration of the chemical structure and synthetic methodologies of **dehydroevodiamine**, tailored for researchers, scientists, and professionals in drug development. We will delve into its structural features, spectroscopic characterization, and a detailed examination of its synthesis, including experimental protocols and quantitative data.

## Chemical Structure and Properties

**Dehydroevodiamine** is a pentacyclic compound featuring an indolo[2',3':3,4]pyrido[2,1-b]quinazoline ring system. Its chemical identity is well-established through various spectroscopic and analytical techniques.

Table 1: Chemical Identifiers and Properties of **Dehydroevodiamine**

Property	Value	Reference
IUPAC Name	21-methyl-3,13,21-triazapentacyclo[11.8.0.02,10.04,9.015,20]henicos-1,3,5,7,9,15,17,19-octaen-14-one	
Molecular Formula	C <sub>19</sub> H <sub>15</sub> N <sub>3</sub> O	
Molecular Weight	301.35 g/mol	
CAS Number	67909-49-3	
SMILES	<chem>CN1C2=CC=CC=C2C(=O)N3C1=C4C(=C5C=CC=CC5=N4)CC3</chem>	
Appearance	Yellow powder	[1]

## Spectroscopic Data

The structural elucidation of **dehydroevodiamine** is supported by comprehensive spectroscopic data.

Table 2: Spectroscopic Data for **Dehydroevodiamine**

Technique	Key Data	Reference
<sup>1</sup> H NMR	Spectra available from chemical suppliers.	[2]
Mass Spectrometry	m/z transition at 301.3 → 286. [3]	[3][4]

## Synthesis of Dehydroevodiamine

The synthesis of **dehydroevodiamine** is most commonly achieved through a two-step process involving the initial synthesis of its precursor, evodiamine, followed by a subsequent oxidation/dehydrogenation step.

## Step 1: Synthesis of Evodiamine

A prevalent method for the synthesis of evodiamine involves the condensation of tryptamine with N-methylantranilic acid derivatives.<sup>[5]</sup> A one-pot, three-component reaction has also been developed, offering a more streamlined approach.<sup>[1]</sup>

While a specific protocol for the one-pot synthesis of evodiamine is detailed in specialized literature, a general procedure involves the reaction of tryptamine, an anthranilic acid derivative, and a one-carbon source in a suitable solvent system. The use of triethoxymethane as a cosolvent has been reported to be crucial for this transformation.<sup>[1]</sup>

General Reaction Scheme for Evodiamine Synthesis: (Tryptamine derivative) + (N-methylantranilic acid derivative) + (C1 source) → Evodiamine

## Step 2: Conversion of Evodiamine to Dehydroevodiamine

The transformation of evodiamine to **dehydroevodiamine** involves an oxidation reaction that introduces a double bond into the heterocyclic core. A reported method utilizes an acid-catalyzed dehydrogenation.

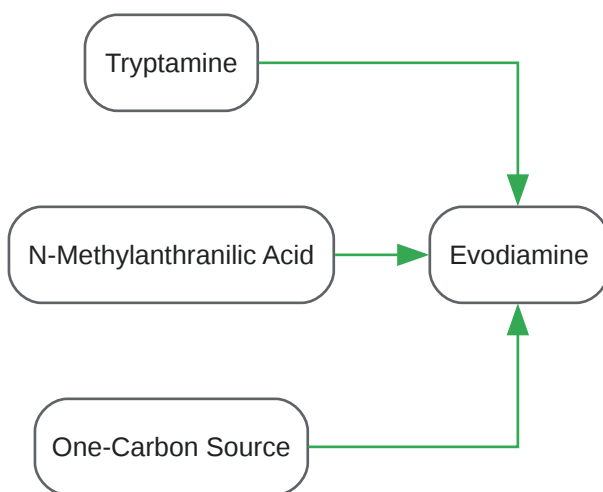
A detailed protocol for the conversion of evodiamine (EVO) to **dehydroevodiamine** hydrochloride dihydrate (DHED·HCl·2H<sub>2</sub>O) has been described. The process involves dissolving evodiamine in hydrochloric acid-acidified acetone. This method provides a reliable route to **dehydroevodiamine** from its readily synthesized precursor.

Table 3: Quantitative Data for **Dehydroevodiamine** Synthesis

Reaction Step	Starting Material	Product	Reagents/Conditions	Yield	Reference
Evodiamine Synthesis	Tryptamine, N-methylantranilic acid	Evodiamine	Various methods reported	Varies	[1][5]
Dehydrogenation	Evodiamine	Dehydroevodiamine HCl·2H <sub>2</sub> O	HCl-acidified acetone	Not specified	

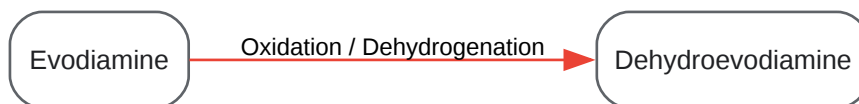
## Visualization of Synthetic Pathways

To further elucidate the synthetic process, the following diagrams illustrate the key transformations.



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Caption: General schematic for the synthesis of Evodiamine.



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Caption: Conversion of Evodiamine to **Dehydroevodiamine**.

## Conclusion

This technical guide has provided a comprehensive overview of the chemical structure and synthesis of **dehydroevodiamine**. The presented information, including tabulated data and visualized synthetic pathways, offers a valuable resource for researchers and professionals engaged in the study and development of this promising natural product. Further research into optimizing synthetic yields and exploring novel synthetic routes will continue to be of high interest to the scientific community.

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## References

- 1. One-Pot Total Synthesis of Evodiamine and Its Analogues through a Continuous Biscyclization Reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Evodiamine(518-17-2) <sup>1</sup>H NMR spectrum [chemicalbook.com]
- 3. Differences in tissue distribution ability of evodiamine and dehydroevodiamine are due to the dihedral angle of the molecule stereo-structure - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. The Synthesis of Evodiamine | Semantic Scholar [semanticscholar.org]
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